

4-Bromothiophene-2-carbonitrile safety data sheet (SDS) and hazard information

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Compound of Interest

Compound Name: **4-Bromothiophene-2-carbonitrile**

Cat. No.: **B101668**

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Application Notes and Protocols for 4-Bromothiophene-2-carbonitrile

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed safety information, hazard classifications, and experimental protocols for the versatile synthetic building block, **4-Bromothiophene-2-carbonitrile**. The information is intended to guide researchers in its safe handling, storage, and application in synthetic chemistry, particularly in the context of drug discovery and materials science.

Safety Data and Hazard Information

4-Bromothiophene-2-carbonitrile is a hazardous substance that requires careful handling in a laboratory setting. The following tables summarize its key identifiers and GHS classification.

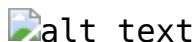
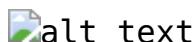
Table 1: Chemical Identifiers

| Identifier | Value |
|-------------------|--|
| IUPAC Name | 4-bromothiophene-2-carbonitrile |
| Synonyms | 4-Bromo-2-cyanothiophene |
| CAS Number | 18791-99-6 [1] |
| Molecular Formula | C ₅ H ₂ BrNS [1] |
| Molecular Weight | 188.05 g/mol [1] |
| Physical Form | Solid [2] |

Table 2: GHS Hazard Classification

| Hazard Class | Category | Hazard Statement |
|--|----------|--|
| Acute Toxicity, Oral | 4 | H302: Harmful if swallowed [3] |
| Acute Toxicity, Inhalation | 4 | H332: Harmful if inhaled [3] |
| Skin Corrosion/Irritation | 2 | H315: Causes skin irritation [3] |
| Serious Eye Damage/Eye Irritation | 1 | H318: Causes serious eye damage [3] |
| Specific Target Organ Toxicity (Single Exposure) | 3 | H335: May cause respiratory irritation [3] |

Hazard Pictograms:



Signal Word: Danger[\[2\]](#)[\[3\]](#)

Precautionary Statements:

A comprehensive list of precautionary statements is provided in the Safety Data Sheet. Key precautions include:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P304 + P340 + P312: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[2\]](#)

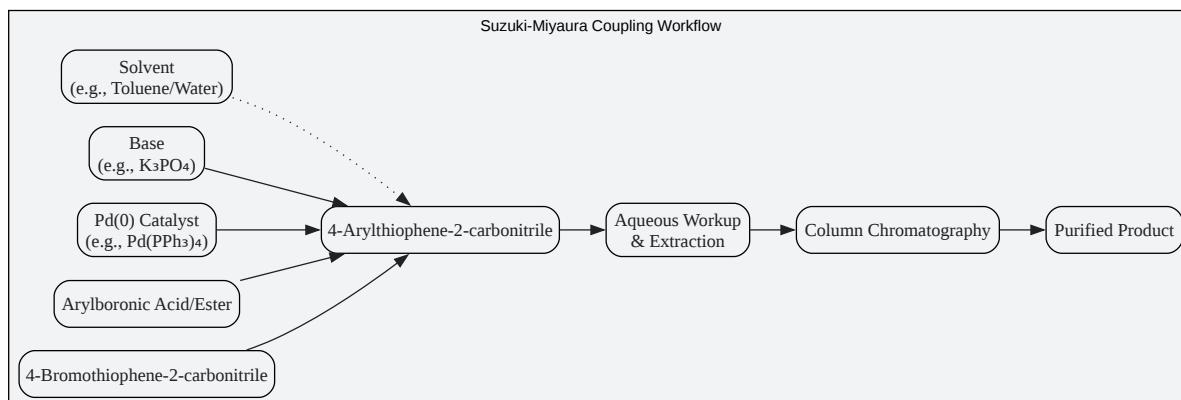
Experimental Protocols

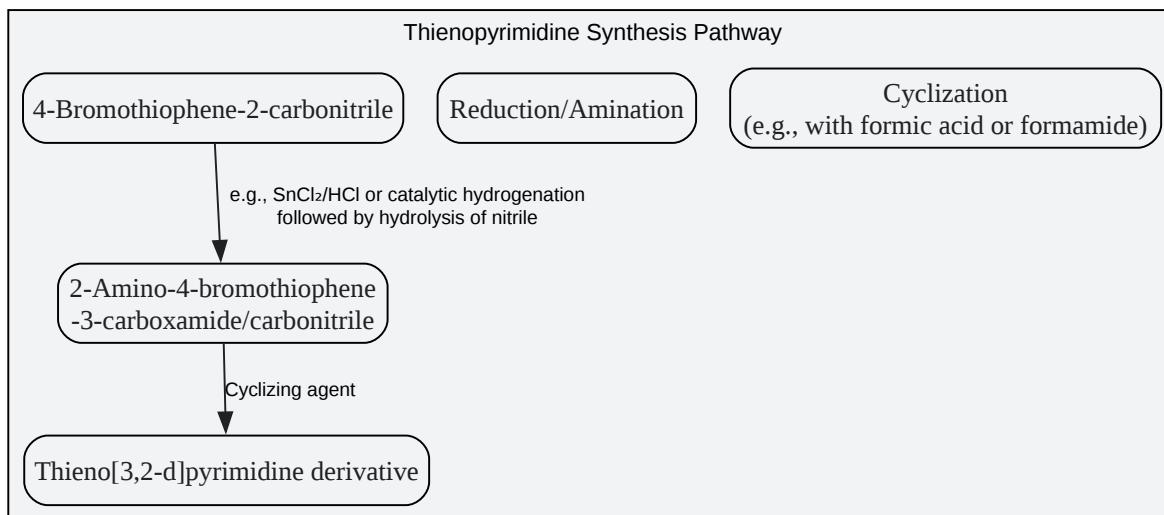
4-Bromothiophene-2-carbonitrile is a valuable intermediate for the synthesis of a variety of heterocyclic compounds. Its bromine and nitrile functionalities allow for diverse chemical transformations.

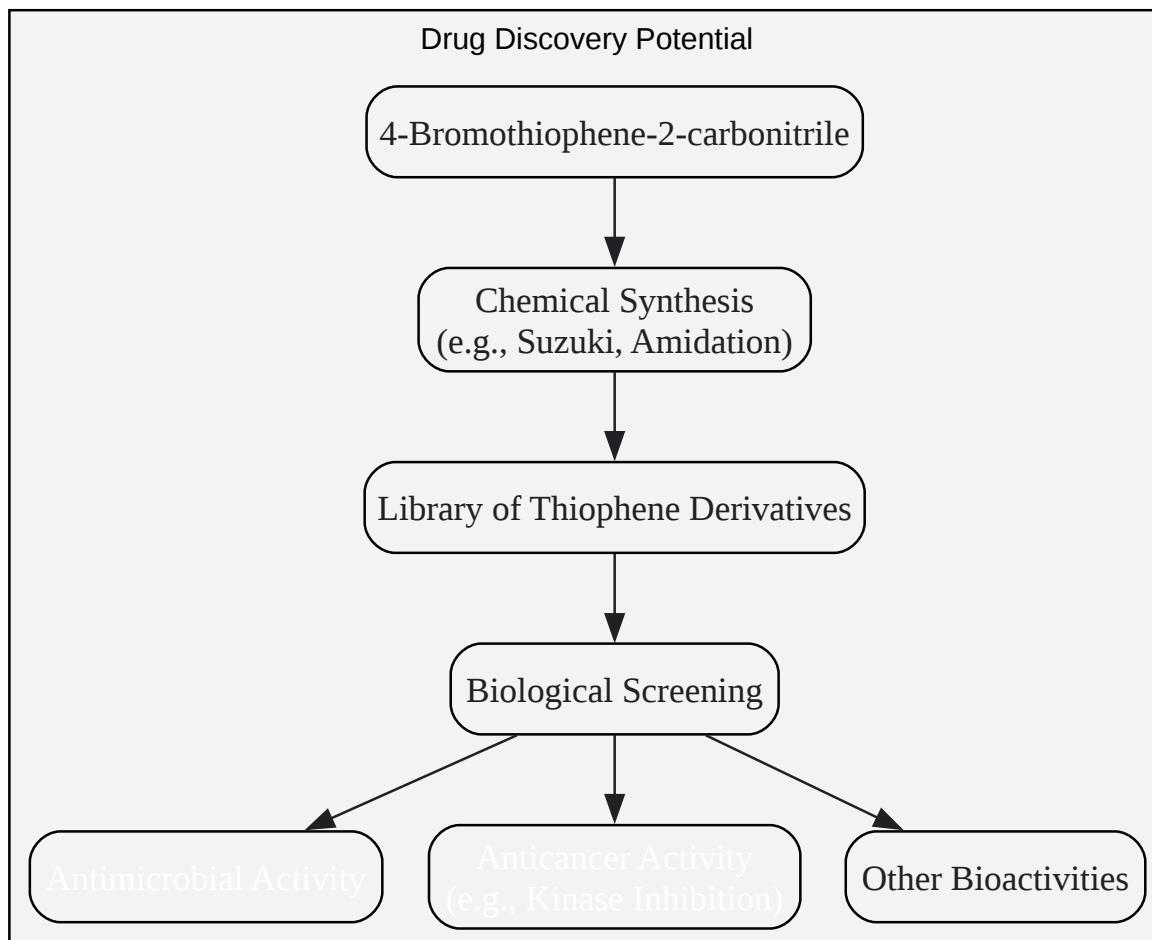
Synthesis of 4-Bromothiophene-2-carbonitrile

A common synthetic route to **4-Bromothiophene-2-carbonitrile** involves the dehydration of the corresponding oxime.

Reaction Scheme:







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References

- 1. 4-Bromothiophene-2-carbonitrile | C5H2BrNS | CID 14292355 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. Gewald Reaction [organic-chemistry.org]

- 3. Design and Synthesis of Arylthiophene-2-Carbaldehydes via Suzuki-Miyaura Reactions and Their Biological Evaluation - PMC [pmc.ncbi.nlm.nih.gov]
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